

analytical methods for (-)-Cevimeline hydrochloride hemihydrate quantification

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Compound of Interest

Compound Name: (-)-Cevimeline hydrochloride hemihydrate
Cat. No.: B1191657

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An Application Note and Protocol for the Analytical Quantification of **(-)-Cevimeline Hydrochloride Hemihydrate**

Abstract

(-)-Cevimeline hydrochloride hemihydrate is a muscarinic receptor agonist used for the treatment of xerostomia (dry mouth) associated with Sjögren's syndrome.[1] The accurate and precise quantification of this active pharmaceutical ingredient (API) is paramount for ensuring product quality, safety, and efficacy throughout the drug development lifecycle. This document provides a comprehensive guide to three robust analytical methods for the quantification of cevimeline: a high-performance liquid chromatography (HPLC) method for potency and purity assessment, a UV-Vis spectrophotometric method for rapid, routine analysis, and a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for sensitive quantification in biological matrices. Furthermore, it outlines a protocol for forced degradation studies to establish a stability-indicating method, a critical requirement for regulatory submissions.

Introduction to (-)-Cevimeline Hydrochloride Hemihydrate

Cevimeline is a cholinergic agent that acts as a selective agonist for muscarinic M1 and M3 receptors.[2] Its primary clinical application is to stimulate salivary gland secretion, thereby alleviating the symptoms of dry mouth in patients with Sjögren's syndrome.[1] The molecule possesses a quinuclidine core structure and exists as a hydrochloride hemihydrate salt to enhance its stability and solubility.[3][4]

Given its therapeutic importance, the development of reliable analytical methods is essential for various applications, including:

- **Quality Control:** To determine the potency of the bulk drug substance and the content uniformity of finished pharmaceutical products.
- **Stability Testing:** To assess the degradation profile of the drug under various environmental conditions and establish a shelf-life.[5]
- **Pharmacokinetic (PK) Studies:** To measure drug concentrations in biological fluids like plasma or serum, which is fundamental to understanding its absorption, distribution, metabolism, and excretion (ADME) profile.[6]

This guide explains the causality behind experimental choices, providing field-proven insights grounded in authoritative pharmacopeial and regulatory standards.

Physicochemical Properties

A thorough understanding of the analyte's properties is the foundation of robust method development.

Property	Value	Source
Chemical Name	(±)-cis-2-Methylspiro[1,3-oxathiolane-5,3'-quinuclidine] hydrochloride, hemihydrate	[7]
Molecular Formula	C ₁₀ H ₁₇ NOS·HCl·½H ₂ O	[3]
Molecular Weight	244.78 g/mol	[3]
CAS Number	153504-70-2	[1]
Appearance	White to tan powder	[8]
Solubility	Soluble in water (≥25 mg/mL)	[8]

Method 1: Stability-Indicating HPLC for Potency and Purity

High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the potency and purity of pharmaceutical compounds due to its high resolution and sensitivity. The method detailed here is based on the United States Pharmacopeia (USP) monograph for Cevimeline Hydrochloride, ensuring its authoritativeness and regulatory acceptance.[9] This reversed-phase HPLC method is designed to separate cevimeline from its potential impurities and degradation products, making it a stability-indicating method (SIM).

Principle of the Method

This method employs reversed-phase chromatography, where the stationary phase (e.g., C18) is nonpolar and the mobile phase is polar. Cevimeline, being a moderately polar compound, is retained on the column and then eluted by a gradient of an organic solvent (acetonitrile) and an aqueous buffer containing an ion-pairing agent (sodium 1-hexanesulfonate). The ion-pairing agent is crucial as it forms a neutral complex with the positively charged cevimeline molecule, improving peak shape and retention on the nonpolar stationary phase. Detection is performed using a UV detector.

Experimental Protocol

Reagents and Materials:

- Cevimeline Hydrochloride Reference Standard (USP RS)[3]
- Acetonitrile (HPLC grade)
- Phosphoric acid (ACS grade)
- Sodium 1-hexanesulfonate monohydrate (HPLC grade)
- Purified water (18.2 MΩ·cm)

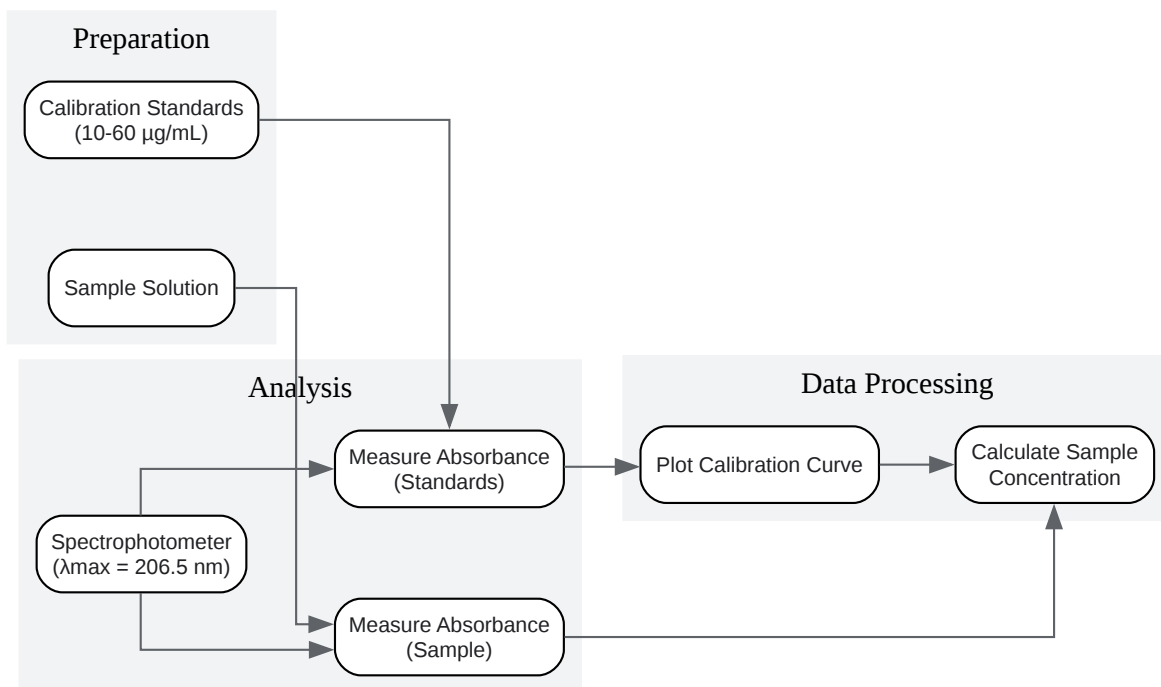
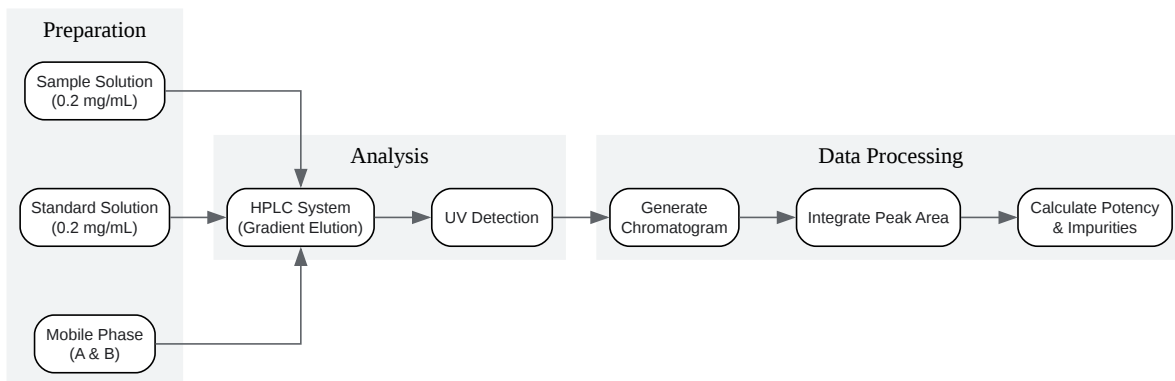
Chromatographic Conditions (as per USP Monograph):[9]

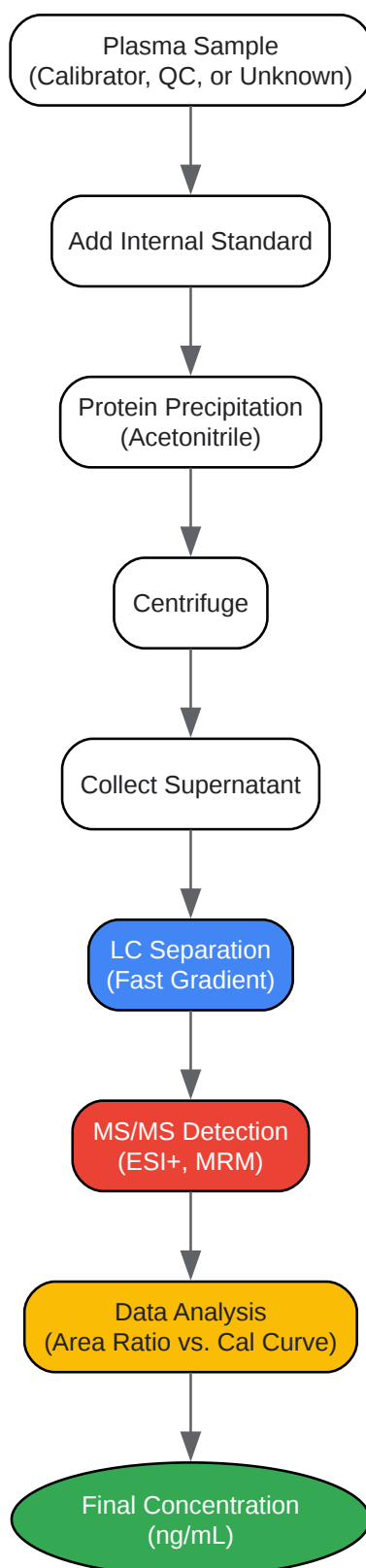
Parameter	Specification
Column	L1 packing (e.g., C18), 2.1-mm × 5-cm; 1.7-μm packing size
Detector	UV, wavelength as specified in the monograph
Flow Rate	As specified in the monograph
Injection Volume	As specified in the monograph
Column Temperature	As specified in the monograph
Mobile Phase	
Solution A	1.0 mL of phosphoric acid and 1.0 g of sodium 1-hexanesulfonate monohydrate per liter of water.
Solution B	1.0 mL of phosphoric acid per liter of acetonitrile.
Gradient	A time-based gradient program transitioning between Solution A and Solution B.
Diluent	Acetonitrile and water (50:50)

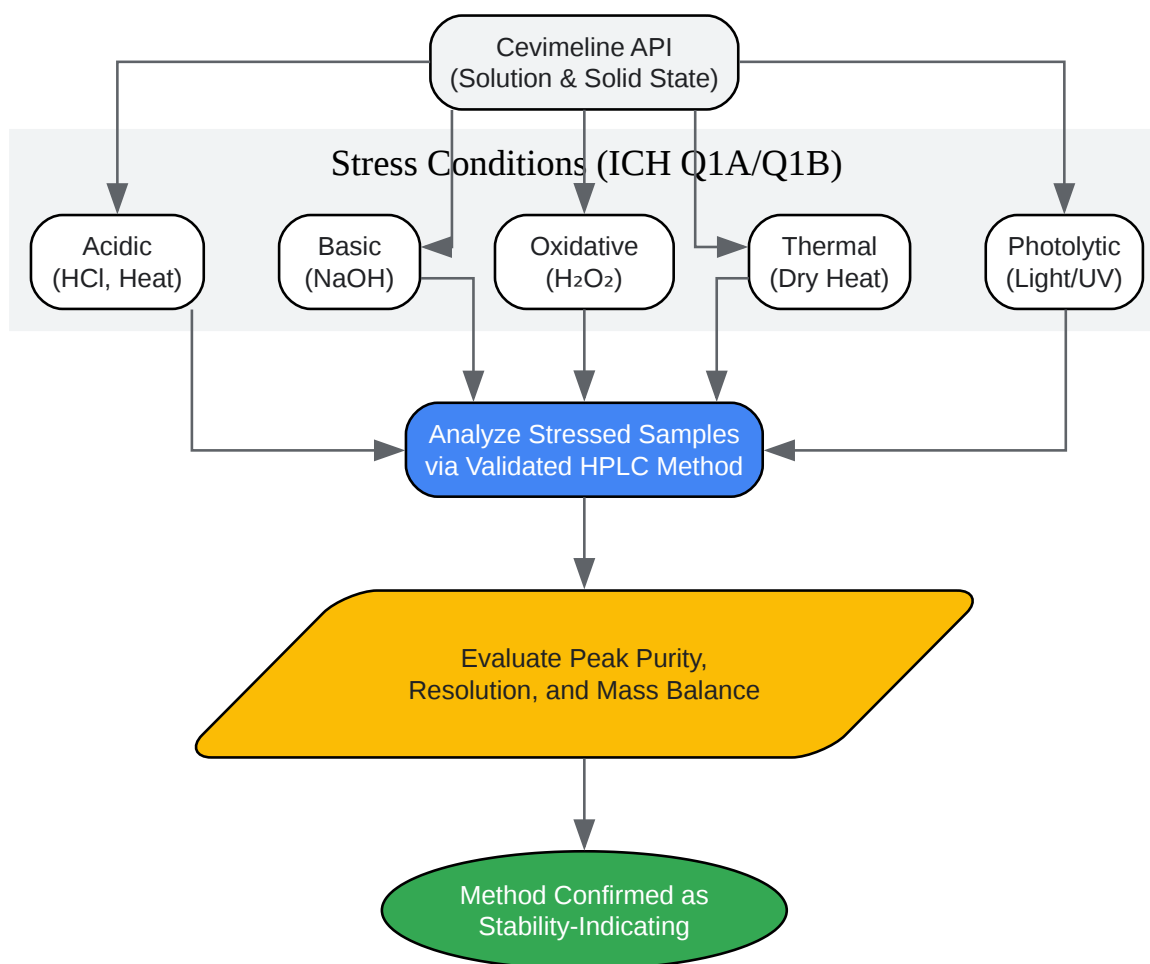
Procedure:

- **Standard Solution Preparation:** Accurately weigh and dissolve USP Cevimeline Hydrochloride RS in the Diluent to obtain a final concentration of 0.2 mg/mL. Sonication may be used to aid dissolution.[9]
- **Sample Solution Preparation:** Prepare the sample solution (from bulk drug or finished product) in the Diluent to achieve a nominal concentration of 0.2 mg/mL of cevimeline hydrochloride. Sonicate and filter through a 0.45 µm syringe filter if necessary.[9]
- **System Suitability:** Prepare a system suitability solution containing both cevimeline hydrochloride and its trans-isomer (USP Cevimeline trans-Isomer RS) to verify resolution and other critical chromatographic parameters as defined in the USP monograph.[7]
- **Analysis:** Inject the standard and sample solutions into the chromatograph.
- **Quantification:** Calculate the amount of cevimeline hydrochloride in the sample by comparing the peak area of the analyte in the sample solution to the peak area in the standard solution.

HPLC Workflow Diagram







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